

Application Notes and Protocols: Step-by-Step AF555 NHS Antibody Labeling

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Compound of Interest

Compound Name: AF555 Nhs

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This document provides a detailed protocol for the covalent labeling of antibodies with **AF555 NHS** ester, a bright, orange-fluorescent dye. The resulting fluorescently-labeled antibodies are valuable tools for a variety of applications, including immunofluorescence microscopy, flow cytometry, and western blotting.

Introduction

AF555 NHS ester (succinimidyl ester) is an amine-reactive fluorescent dye that readily couples to primary amines on proteins, such as the lysine residues on antibodies, forming a stable amide bond.^{[1][2][3]} This process, known as bioconjugation, yields a fluorescently-labeled antibody that retains its antigen-binding specificity. The bright and photostable nature of the AF555 fluorophore makes it an excellent choice for sensitive detection of low-abundance targets.^{[4][5]}

The protocol outlined below provides a step-by-step guide for labeling immunoglobulin G (IgG) antibodies. It also includes information on purification of the conjugate and characterization of

the degree of labeling (DOL), which is a critical parameter for ensuring experimental reproducibility.[\[6\]](#)[\[7\]](#)

Key Specifications of AF555 Dye:

- Excitation Maximum: ~555 nm[\[1\]](#)
- Emission Maximum: ~572 nm[\[1\]](#)[\[4\]](#)
- Reactive Group: N-hydroxysuccinimide (NHS) ester[\[1\]](#)[\[3\]](#)
- Reactivity: Primary amines[\[1\]](#)[\[8\]](#)

Materials and Reagents

- Antibody (IgG) to be labeled (purified, in an amine-free buffer)
- **AF555 NHS Ester**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)[\[1\]](#)[\[9\]](#)
- 1 M Sodium Bicarbonate buffer (pH 8.3-8.5)[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Purification column (e.g., Sephadex G-25 spin column)[\[9\]](#)[\[10\]](#)
- Spectrophotometer or NanoDrop for absorbance measurements
- Microcentrifuge
- Pipettes and tips
- Reaction tubes

Important Considerations:

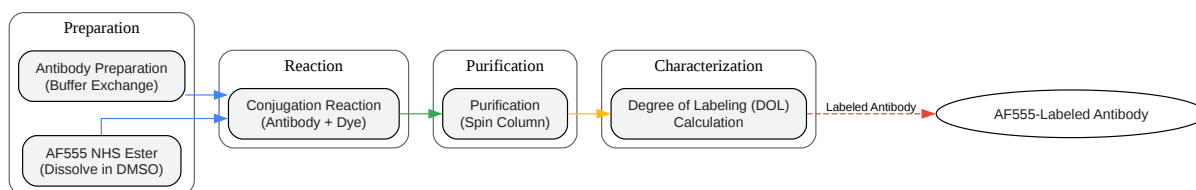
- The antibody solution must be free of amine-containing buffers (e.g., Tris, glycine) and stabilizing proteins like Bovine Serum Albumin (BSA) or gelatin, as these will compete with

the antibody for reaction with the NHS ester.[10] If necessary, dialyze the antibody against PBS.

- The **AF555 NHS** ester is moisture-sensitive.[11] Store it desiccated and protected from light at $\leq -20^{\circ}\text{C}$. [12] Allow the vial to warm to room temperature before opening.

Experimental Workflow

The overall workflow for **AF555 NHS** antibody labeling consists of four main stages: antibody preparation, conjugation reaction, purification of the conjugate, and characterization of the degree of labeling.



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Caption: Experimental workflow for **AF555 NHS** antibody labeling.

Step-by-Step Protocol

This protocol is optimized for labeling approximately 1 mg of an IgG antibody at a concentration of 2 mg/mL.[12] Reactions can be scaled up or down as needed.

4.1. Antibody and Dye Preparation

- Prepare the Antibody:
 - Ensure the antibody is at a concentration of at least 2 mg/mL in an amine-free buffer like PBS.[1] If the concentration is lower, the labeling efficiency may be reduced.

- For a 1 mg reaction, use 0.5 mL of a 2 mg/mL antibody solution.
- Prepare the Reaction Buffer:
 - Prepare a 1 M sodium bicarbonate solution and adjust the pH to 8.3-8.5.[\[2\]](#)[\[10\]](#)
- Prepare the **AF555 NHS** Ester Stock Solution:
 - Dissolve 1 mg of **AF555 NHS** ester in 100 μ L of anhydrous DMSO to create a 10 mg/mL stock solution.[\[10\]](#) This should be done immediately before use.

4.2. Conjugation Reaction

- Adjust the pH of the Antibody Solution:
 - Add 50 μ L of 1 M sodium bicarbonate (pH 8.3-8.5) to the 0.5 mL of antibody solution. This will raise the pH of the reaction mixture, which is optimal for the NHS ester reaction.[\[2\]](#)[\[9\]](#)
- Determine the Molar Ratio of Dye to Antibody:
 - The optimal degree of labeling (DOL) for most antibodies is between 2 and 10.[\[7\]](#)[\[10\]](#) To achieve this, a molar excess of the dye is required. A good starting point is a molar ratio of dye to antibody of 10:1 to 15:1.[\[11\]](#)[\[13\]](#)
 - Calculation Example (for a 10:1 molar ratio):
 - Moles of Antibody (IgG MW $\approx$ 150,000 g/mol): $(0.001 \text{ g}) / (150,000 \text{ g/mol}) = 6.67 \times 10^{-9} \text{ mol}$
 - Moles of **AF555 NHS** Ester needed: $(6.67 \times 10^{-9} \text{ mol Ab}) \times 10 = 6.67 \times 10^{-8} \text{ mol dye}$
 - Mass of **AF555 NHS** Ester (MW $\approx$ 1250 g/mol): $(6.67 \times 10^{-8} \text{ mol}) \times (1250 \text{ g/mol}) = 8.34 \times 10^{-5} \text{ g} = 83.4 \mu\text{g}$
 - Volume of 10 mg/mL dye solution to add: $(83.4 \mu\text{g}) / (10 \mu\text{g}/\mu\text{L}) = 8.34 \mu\text{L}$
- Perform the Labeling Reaction:

- Add the calculated volume of the **AF555 NHS** ester solution to the pH-adjusted antibody solution.[\[10\]](#)
- Mix gently and incubate for 1 hour at room temperature, protected from light.[\[1\]](#)[\[11\]](#)
Continuous gentle shaking or rotation is recommended.[\[10\]](#)

4.3. Purification of the Labeled Antibody

It is crucial to remove any unreacted **AF555 NHS** ester, as its presence will interfere with the accurate determination of the DOL and may cause background in downstream applications.[\[14\]](#)

- Prepare the Spin Column:
 - Equilibrate a Sephadex G-25 spin column by washing it with PBS according to the manufacturer's instructions.[\[9\]](#)[\[10\]](#)
- Purify the Conjugate:
 - Apply the entire reaction mixture to the top of the equilibrated spin column.
 - Centrifuge the column according to the manufacturer's protocol to elute the labeled antibody.[\[10\]](#) The smaller, unreacted dye molecules will be retained in the column matrix.
 - Collect the purified AF555-labeled antibody.

4.4. Characterization of the Labeled Antibody

4.4.1. Degree of Labeling (DOL) Calculation

The DOL is the average number of fluorophore molecules conjugated to each antibody molecule.[\[6\]](#) It is determined spectrophotometrically.

- Measure Absorbance:
 - Measure the absorbance of the purified conjugate solution at 280 nm (A_{280}) and 555 nm (A_{555}) using a spectrophotometer. Dilute the sample with PBS if the absorbance is too high.[\[14\]](#)

- Calculate the DOL:
 - The concentration of the antibody is calculated using the following formula: Protein Concentration (M) = $[A_{280} - (A_{555} \times CF)] / \epsilon_{\text{protein}}$ where:
 - A_{280} is the absorbance of the conjugate at 280 nm.
 - A_{555} is the absorbance of the conjugate at 555 nm.
 - CF is the correction factor for the dye's absorbance at 280 nm (for AF555, this is typically around 0.08).[\[12\]](#)
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the antibody at 280 nm (for IgG, this is $\sim 203,000 \text{ M}^{-1}\text{cm}^{-1}$).[\[12\]](#)
 - The degree of labeling is then calculated as: $\text{DOL} = A_{555} / (\epsilon_{\text{dye}} \times \text{Protein Concentration (M)})$ where:
 - ϵ_{dye} is the molar extinction coefficient of AF555 at 555 nm (approximately $155,000 \text{ M}^{-1}\text{cm}^{-1}$).[\[1\]](#)

4.4.2. Storage of the Labeled Antibody

- Store the purified AF555-labeled antibody at 4°C, protected from light.[\[12\]](#)
- For long-term storage, add a stabilizing protein such as BSA to a final concentration of 1-10 mg/mL and store in aliquots at -20°C.[\[12\]](#) Avoid repeated freeze-thaw cycles.[\[12\]](#)

Data Presentation

The following tables summarize expected outcomes for AF555 antibody labeling.

Table 1: Recommended Molar Ratios and Expected DOL

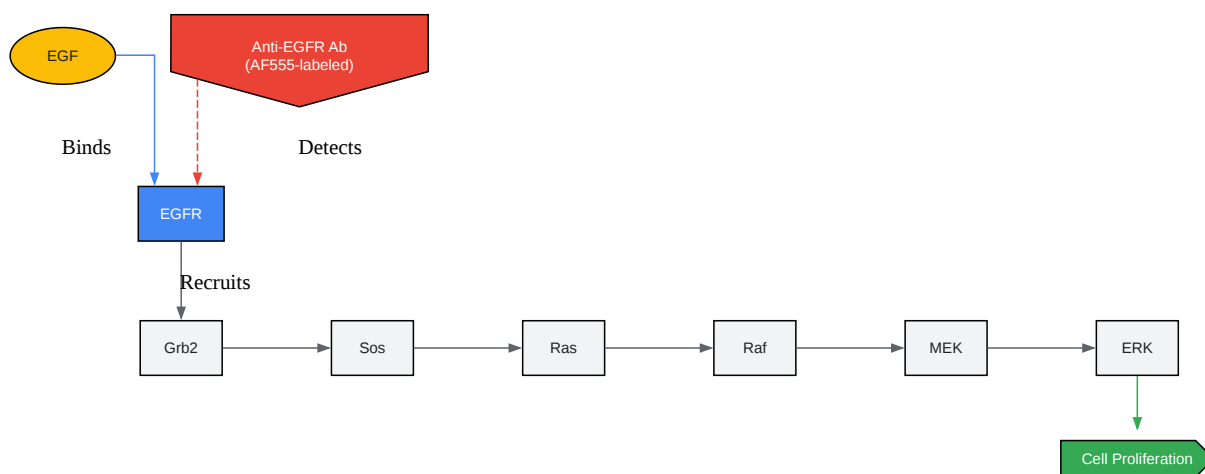
Parameter	Low Ratio	Medium Ratio	High Ratio
Dye:Antibody Molar Ratio	5:1	10:1	20:1
Expected DOL	2 - 4	4 - 7	7 - 10
Suitability	Applications sensitive to steric hindrance	General immunofluorescence, Flow Cytometry	Applications requiring maximum brightness

Table 2: Typical Quantitative Results for a 1 mg IgG Labeling Reaction

Parameter	Typical Value
Initial Antibody Amount	1 mg
Antibody Recovery	>85%
Final Conjugate Concentration	0.5 - 1.5 mg/mL
Degree of Labeling (10:1 ratio)	4 - 7

Application Example: EGFR Signaling Pathway Visualization

AF555-labeled antibodies are frequently used in immunofluorescence microscopy to visualize cellular components. For instance, an AF555-labeled anti-EGFR antibody can be used to detect the Epidermal Growth Factor Receptor (EGFR) on the cell surface, a key component of a critical signaling pathway in cell proliferation and cancer.



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Caption: Detection of EGFR using an AF555-labeled antibody.

Troubleshooting

Issue	Possible Cause	Recommendation
Low DOL (<2)	- Antibody concentration < 2 mg/mL.[12] - Presence of competing amines (Tris, BSA). [10] - Inactive NHS ester (hydrolyzed).	- Concentrate the antibody. - Dialyze antibody against PBS. - Use fresh, anhydrous DMSO/DMF and a new vial of dye.
High DOL (>10)	- Molar ratio of dye to antibody too high.	- Reduce the molar excess of AF555 NHS ester in the reaction.
Low Antibody Recovery	- Inefficient elution from purification column. - Antibody precipitation.	- Ensure the column is not overloaded and follow manufacturer's protocol. - Centrifuge the conjugate to pellet any aggregates before use.
High Background in Application	- Incomplete removal of free dye.	- Repeat the purification step or use extensive dialysis.[12]

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